

Navigating the Isomeric Landscape: Identification and Commercial Availability

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Compound of Interest

Compound Name: 3-Iodo-4'-methyl-biphenyl

CAS No.: 177490-84-5

Cat. No.: B12096376

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The nomenclature of substituted biphenyls can be a source of ambiguity. It is crucial to define the specific isomer of interest through its CAS (Chemical Abstracts Service) number to ensure the procurement of the correct material. The query "**3-Iodo-4'-methyl-biphenyl**" refers to a biphenyl scaffold with an iodine atom at the 3-position of one phenyl ring and a methyl group at the 4'-position of the other.

A survey of prominent chemical suppliers reveals the availability of several key isomers. The following table summarizes the commercial availability of **3-Iodo-4'-methyl-biphenyl** and its related isomers.

Compound Name	Structure	CAS Number	Representative Suppliers	Purity
3-Iodo-4-methyl-1,1'-biphenyl		1890112-82-9	Sigma-Aldrich (MilliporeSigma), AA BLOCKS, INC.[1]	97%[1]
4'-Iodo-4-methylbiphenyl		55290-86-3	AstaTech, Inc., Alachem Co., Ltd.[2]	98%
4-Iodo-3-methylbiphenyl		3419-50-9	BLD Pharm[3]	≥95%
3-Iodobiphenyl		20442-79-9	SARA Research & Development Centre, Strem Chemicals[4][5][6]	min 96%[6]

Note: Availability and purity are subject to change. It is recommended to consult the supplier's website for the most current information.

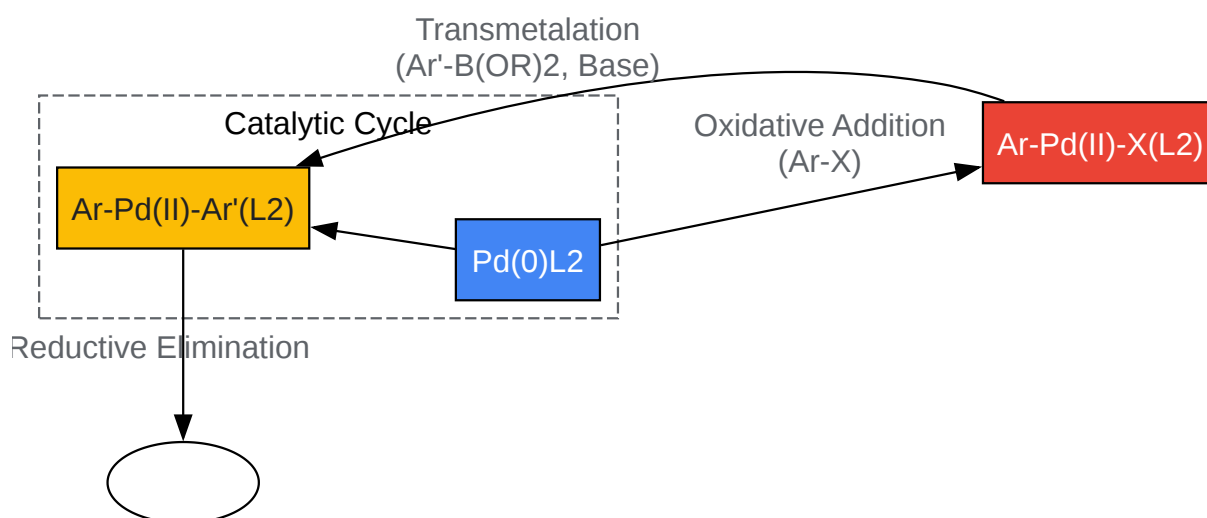
Synthetic Accessibility: Palladium-Catalyzed Cross-Coupling Reactions

The construction of the biphenyl scaffold, particularly for unsymmetrical derivatives like **3-Iodo-4'-methyl-biphenyl**, is most efficiently achieved through palladium-catalyzed cross-coupling reactions. The Suzuki-Miyaura and Negishi reactions are the workhorses of modern organic synthesis for this purpose, offering broad functional group tolerance and generally high yields. [7][8]

The Suzuki-Miyaura Coupling: A Robust and Versatile Method

The Suzuki-Miyaura reaction involves the coupling of an organoboron compound (typically a boronic acid or ester) with an organohalide in the presence of a palladium catalyst and a base. [7] Its advantages include the use of thermally stable and less toxic boron reagents and its compatibility with a wide range of functional groups.[9]

The catalytic cycle of the Suzuki-Miyaura coupling proceeds through three key steps: oxidative addition, transmetalation, and reductive elimination.[7]



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

This protocol describes the synthesis of **3-Iodo-4'-methyl-biphenyl** from 1,3-diiodobenzene and 4-methylphenylboronic acid.

Materials:

- 1,3-Diiodobenzene
- 4-Methylphenylboronic acid
- Palladium(II) acetate (Pd(OAc)_2)
- Triphenylphosphine (PPh_3)

- Potassium carbonate (K_2CO_3)
- 1,4-Dioxane
- Water (degassed)
- Standard laboratory glassware and inert atmosphere setup (e.g., Schlenk line)

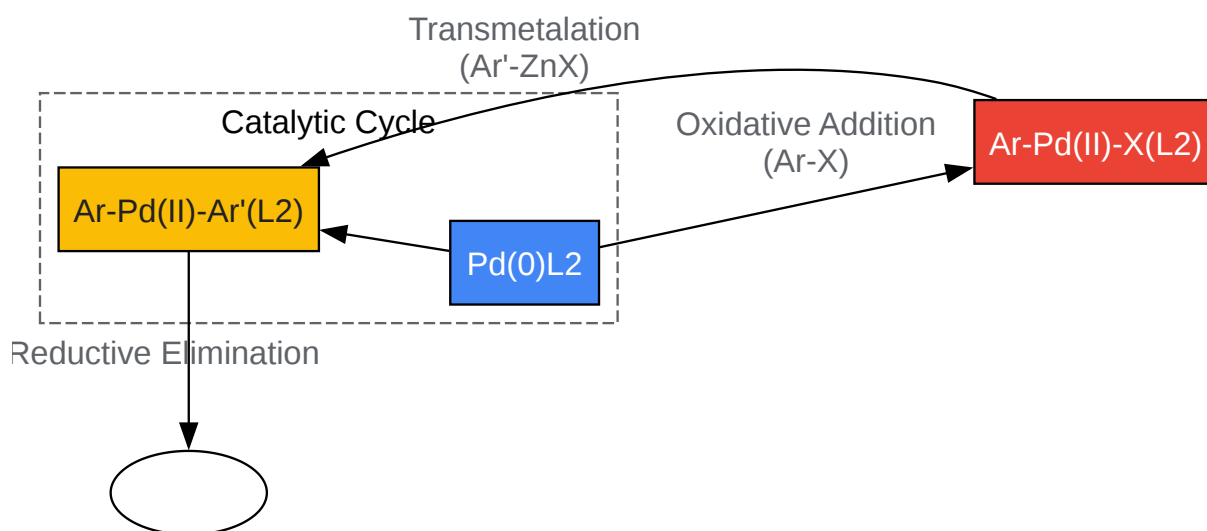
Procedure:

- To a dry round-bottom flask, add 1,3-diiodobenzene (1.0 equiv.), 4-methylphenylboronic acid (1.2 equiv.), potassium carbonate (3.0 equiv.), palladium(II) acetate (0.02 equiv.), and triphenylphosphine (0.08 equiv.).
- Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen) three times.
- Add a degassed 4:1 mixture of 1,4-dioxane and water.
- Stir the reaction mixture at room temperature for 10 minutes.
- Heat the mixture to 80-100 °C and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction to room temperature and dilute with water.
- Extract the aqueous layer with ethyl acetate (3 x volumes).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter and concentrate the organic phase under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., hexanes/ethyl acetate gradient) to afford **3-Iodo-4'-methyl-biphenyl**.

The Negishi Coupling: High Reactivity and Functional Group Tolerance

The Negishi coupling utilizes an organozinc reagent with an organohalide, also catalyzed by a palladium or nickel complex.^[10] Organozinc reagents are generally more reactive than organoboron compounds, which can be advantageous for less reactive organohalides.^[11]

The catalytic cycle of the Negishi coupling is similar to the Suzuki-Miyaura, involving oxidative addition, transmetalation, and reductive elimination.^[12]



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Caption: Catalytic cycle of the Negishi cross-coupling reaction.

This protocol outlines the synthesis of **3-iodo-4'-methyl-biphenyl** from 3-iodophenylzinc chloride and 4-iodotoluene.

Materials:

- 3-Iodophenylzinc chloride (prepared in situ or obtained commercially)
- 4-Iodotoluene
- Tetrakis(triphenylphosphine)palladium(0) ($\text{Pd(PPh}_3)_4$)
- Anhydrous tetrahydrofuran (THF)

- Standard laboratory glassware and inert atmosphere setup

Procedure:

- In a dry flask under an inert atmosphere, dissolve 4-iodotoluene (1.0 equiv.) and tetrakis(triphenylphosphine)palladium(0) (0.05 equiv.) in anhydrous THF.
- To this solution, add a solution of 3-iodophenylzinc chloride (1.1 equiv.) in THF dropwise at room temperature.
- Stir the reaction mixture at room temperature or gently heat to 50-60 °C. Monitor the reaction by TLC or GC.
- Upon completion, cool the reaction to room temperature and quench by the slow addition of saturated aqueous ammonium chloride.
- Extract the mixture with diethyl ether (3 x volumes).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter and concentrate the organic phase under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield **3-Iodo-4'-methyl-biphenyl**.

Applications in Research and Drug Development

3-Iodo-4'-methyl-biphenyl and its isomers are valuable intermediates due to the presence of three key features: the biphenyl core, the reactive iodine atom, and the methyl group.

- **The Biphenyl Scaffold:** This structural motif is present in numerous approved drugs, such as the angiotensin II receptor blockers (sartans) used to treat hypertension.^[13] The biphenyl unit provides a rigid framework that can orient other functional groups for optimal interaction with biological targets.
- **The Iodo Group:** The iodine atom serves as a versatile synthetic handle. It can be readily transformed into other functional groups through various reactions, including further cross-coupling reactions (e.g., Sonogashira, Heck, or another Suzuki coupling), lithiation-

substitution sequences, or conversion to a boronic ester. This allows for the late-stage diversification of molecular scaffolds, a highly desirable strategy in medicinal chemistry.[14]

- The "Magic Methyl" Effect: The methyl group, while seemingly simple, can have profound effects on the pharmacological properties of a molecule.[15] The strategic placement of a methyl group, as in 4'-methyl-biphenyl, can enhance binding affinity to a target protein by displacing water molecules from a hydrophobic pocket, improve metabolic stability by blocking sites of oxidative metabolism, or modulate the overall lipophilicity and solubility of a compound.[15]

Safety, Handling, and Storage

As with all laboratory chemicals, proper safety precautions must be observed when handling iodo-methyl-biphenyls.

- Hazard Identification: Based on available Safety Data Sheets (SDS) for similar compounds, iodo-biphenyls may cause skin and eye irritation.[16][17] It is essential to consult the specific SDS for the compound being used.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat.[17]
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or vapors.[17]
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

3-Iodo-4'-methyl-biphenyl and its isomers are commercially accessible and synthetically versatile building blocks with significant potential in organic synthesis, particularly in the realm of drug discovery and materials science. A thorough understanding of their isomeric forms, synthetic accessibility via robust cross-coupling methodologies, and strategic applications empowers researchers to effectively incorporate these valuable intermediates into their

scientific pursuits. By adhering to safe handling practices, the full potential of these compounds can be realized in the laboratory.

References

- Wikipedia. Negishi coupling. Wikipedia. Accessed March 14, 2026. [\[Link\]](#)
- El-shafiy, H., et al. A fruitful century for the scalable synthesis and reactions of biphenyl derivatives: applications and biological aspects. RSC Advances. Published June 16, 2023. [\[Link\]](#)
- ResearchGate. Synthesis of biphenyl derivatives via Negishi cross coupling reaction. ResearchGate. Accessed March 14, 2026. [\[Link\]](#)
- ResearchGate. Formation of 4-nitro-biphenyl by the Negishi coupling. ResearchGate. Accessed March 14, 2026. [\[Link\]](#)
- Alachem Co., Ltd. 4-iodo-4'-methylbiphenyl. Alachem Co., Ltd. Accessed March 14, 2026. [\[Link\]](#)
- CPChem Ltd. Safety data sheet. CPChem Ltd. Accessed March 14, 2026. [\[Link\]](#)
- Global Substance Registration System. 3-IODOBIPHENYL. Global Substance Registration System. Accessed March 14, 2026. [\[Link\]](#)
- SARA Research & Development Centre. 3-Iodo Biphenyl. SARA Research & Development Centre. Accessed March 14, 2026. [\[Link\]](#)
- UCL Discovery. Suzuki-Miyaura Mediated Biphenyl Synthesis: A Spotlight on the Boronate Coupling Partner. UCL Discovery. Published November 10, 2010. [\[Link\]](#)
- ACS Publications. Synthesis of Biaryls and Polyaryls by Ligand-Free Suzuki Reaction in Aqueous Phase. The Journal of Organic Chemistry. Published April 19, 2006. [\[Link\]](#)
- Google Patents. Method for preparing biphenyl compound through catalyzing Suzuki coupling reaction by nanometer palladium catalyst.

- Organic Syntheses. trans AND cis ISOMERS OF 4,5-DIHYDRO-5-IODOMETHYL-4-PHENYL-2(3H)-FURANONE. Organic Syntheses. Accessed March 14, 2026. [\[Link\]](#)
- Organic Syntheses. 4-methoxy-2'-methylbiphenyl. Organic Syntheses. Accessed March 14, 2026. [\[Link\]](#)
- Journal of the Korean Chemical Society. An Efficient Preparation for 2-Cyano-4'-methylbiphenyl in Toluene-Tetrahydrofuran Solvents Over Transition-Metal Catalysts. Journal of the Korean Chemical Society. Accessed March 14, 2026. [\[Link\]](#)
- Arabian Journal of Chemistry. Synthesis of N, N-Bis([1,1'-Biphenyl]-4-ylmethyl)-4-morpholinoaniline derivatives via SMC reaction: Assessing their anti-seizure potential through electroencephalogram evaluation and molecular docking studies. Arabian Journal of Chemistry. Published June 26, 2024. [\[Link\]](#)
- MDPI. The Magic Methyl and Its Tricks in Drug Discovery and Development. Molecules. Published August 15, 2023. [\[Link\]](#)
- eBay. 3-Iodo-4-methylbenzoic Acid, 99.4%, 25g. eBay. Accessed March 14, 2026. [\[Link\]](#)
- PubMed. No-carrier-added synthesis of a 4-methyl-substituted meta-iodobenzylguanidine analogue. Applied Radiation and Isotopes. Published March 15, 2005. [\[Link\]](#)
- Chem-Impex. 3-Iodo-4-methylaniline. Chem-Impex. Accessed March 14, 2026. [\[Link\]](#)
- ResearchGate. Important drugs with biphenyl substituents and synthetic strategies. ResearchGate. Accessed March 14, 2026. [\[Link\]](#)

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Sources

- 1. 3-Iodo-4-methyl-1,1'-biphenyl [\[sigmaaldrich.com\]](https://sigmaaldrich.com)

- 2. 55290-86-3 | 4-iodo-4'-methylbiphenyl - Alachem Co., Ltd. [alachem.co.jp]
- 3. 3419-50-9|4-Iodo-3-methylbiphenyl|BLD Pharm [bldpharm.com]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. High-Purity 3-Iodo Biphenyl Manufacturer | SARA Research & Development Centre [sararesearch.com]
- 6. calpaclab.com [calpaclab.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. researchgate.net [researchgate.net]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Negishi coupling - Wikipedia [en.wikipedia.org]
- 11. A fruitful century for the scalable synthesis and reactions of biphenyl derivatives: applications and biological aspects - RSC Advances (RSC Publishing)
DOI:10.1039/D3RA03531J [pubs.rsc.org]
- 12. researchgate.net [researchgate.net]
- 13. pdf.benchchem.com [pdf.benchchem.com]
- 14. pdf.benchchem.com [pdf.benchchem.com]
- 15. mdpi.com [mdpi.com]
- 16. cpachem.com [cpachem.com]
- 17. fishersci.com [fishersci.com]
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